

A Technical Guide to Ammonium Picrate as a Secondary Explosive

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Compound of Interest

Compound Name: Ammonium picrate

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Executive Summary: This technical guide provides a comprehensive overview of **ammonium picrate**, historically known as Dunnite or Explosive D, and its role as a secondary explosive. **Ammonium picrate** is a salt formed from picric acid and ammonia, valued for its remarkable insensitivity to shock and friction compared to many other explosives.[1][2] This property made it particularly suitable for use in armor-piercing munitions, where the explosive charge needed to withstand the immense force of impact before detonation.[2][3] This document details its physicochemical properties, explosive performance characteristics, synthesis, and decomposition pathways. Furthermore, it provides standardized experimental protocols for its characterization and includes visualizations to illustrate key processes and workflows, intended for researchers and scientists in the fields of materials science and energetic materials.

Introduction

Ammonium picrate ($C_6H_6N_4O_7$) is a yellow, crystalline solid that was developed in 1906 by U.S. Army Major Beverly W. Dunn.[1][4] It was adopted by the U.S. military as a bursting charge for projectiles due to its enhanced safety profile over its precursor, picric acid.[1][2] Unlike picric acid, which can form highly sensitive and dangerous metallic picrates when in contact with metal shell casings, the ammonium salt is significantly less reactive and more stable.[2]

As a secondary explosive, **ammonium picrate** is characterized by its need for a substantial initial energy input to detonate, typically from a booster charge like tetryl.[3][5] Its explosive strength is slightly less than that of Trinitrotoluene (TNT).[3] While its use has been largely

superseded by more modern formulations, its historical significance and unique properties as a highly insensitive explosive continue to make it a subject of scientific interest.[4][6]

Physicochemical and Explosive Properties

The performance and handling characteristics of **ammonium picrate** are defined by its physical, chemical, and explosive properties. The following tables summarize key quantitative data for easy comparison.

Table 1: Physical and Chemical Properties of **Ammonium Picrate**

Property	Value	Source(s)
Chemical Formula	$\text{C}_6\text{H}_6\text{N}_4\text{O}_7$	[1][4][7]
Molar Mass	246.13 - 246.14 g/mol	[4][7][8]
Appearance	Yellow, yellow-orange, or red crystalline solid	[3][7][8][9]
Density	1.717 - 1.72 g/cm ³	[1][6][8][10]
Decomposition Point	265 °C (509 °F; 538 K)	[1][4][8]
Explosion Temperature	~300 °C	[7]
Water Solubility	1.1 g/100 mL at 20 °C	[1][8][10]

| Oxygen Balance | -52% |[6] |

Table 2: Detonation and Explosive Properties of **Ammonium Picrate**

Property	Value	Conditions / Notes	Source(s)
Detonation Velocity	6,000 - 7,150 m/s	Varies with density and confinement	[1][11]
	~7,040 m/s	at 1.72 g/cm ³ (pressed)	[1]
	~7,154 m/s	at 1.63 g/cm ³	[1]
	6,450 m/s	Molding powder formulation	[6]
	6,580 m/s	Cast-cure formulation	[6]
Detonation Pressure	16.6 GPa	Molding powder formulation	[6]

| | 16.9 GPa | Cast-cure formulation |[6] |

Table 3: Sensitivity Characteristics of **Ammonium Picrate**

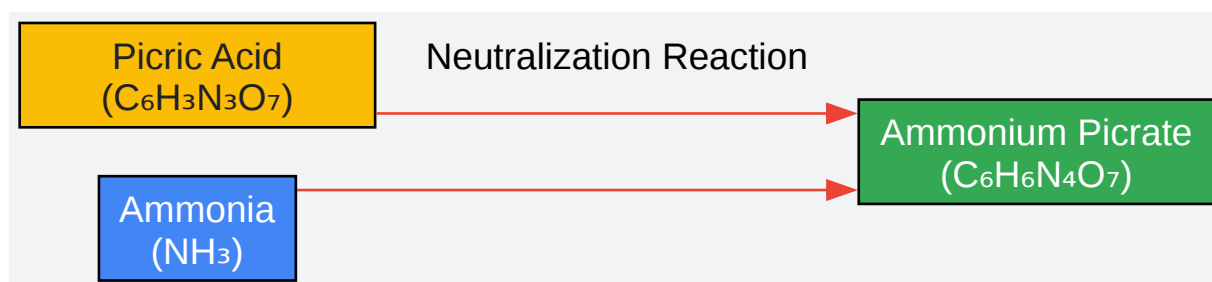
Property	Observation	Source(s)
Impact Sensitivity	Low; less sensitive than TNT. Requires a booster for reliable detonation.	[1][2][5]
Friction Sensitivity	Very low; reported as showing no explosions in friction pendulum tests.	[1][5][8]

| Handling State | Sensitivity to shock, friction, and heat is greatly reduced when wetted with at least 10% water.[7][10][12] Dry **ammonium picrate** is a high explosive.[7][10][12] |

Synthesis and Decomposition

Synthesis Pathway

Ammonium picrate is synthesized through a straightforward acid-base neutralization reaction. The process involves reacting picric acid (2,4,6-trinitrophenol) with either aqueous or gaseous ammonia.[7][13] The suspension of picric acid in hot water is treated with ammonia, leading to the formation of the **ammonium picrate** salt, which can then be precipitated, washed, and dried.[7]

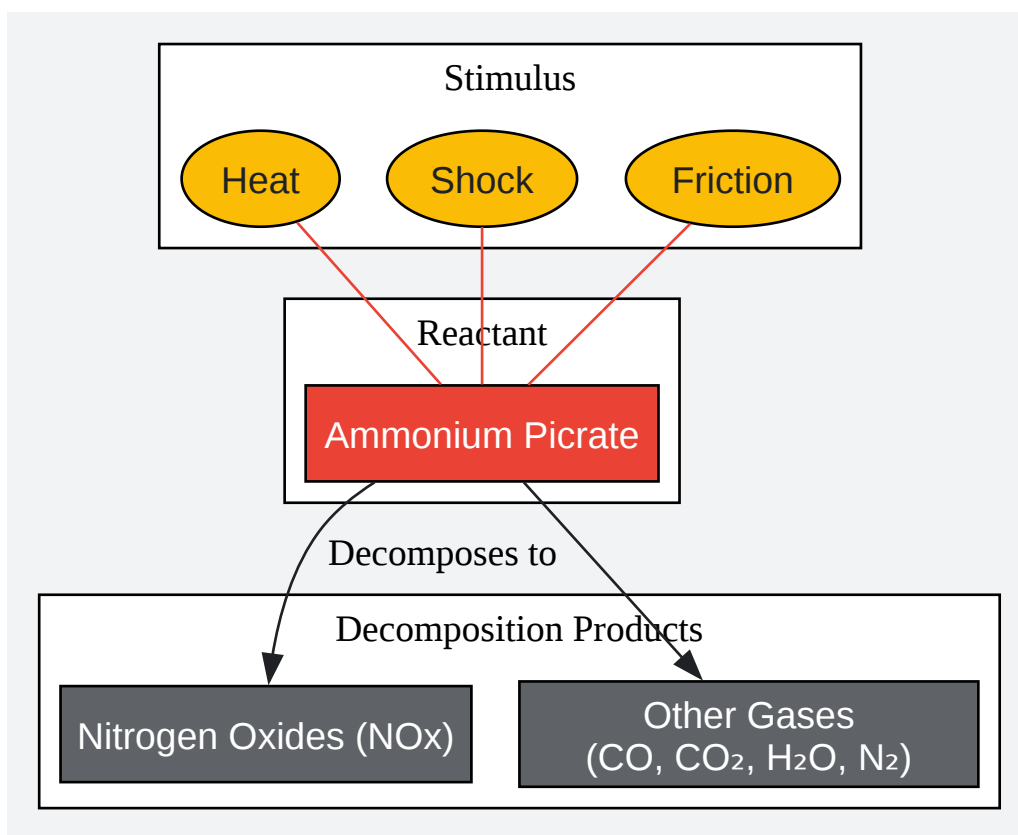


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Caption: Synthesis of **Ammonium Picrate** via Neutralization.

Decomposition Characteristics

When subjected to sufficient heat, shock, or friction, **ammonium picrate** decomposes exothermically.[8] The combustion process produces toxic gases, most notably oxides of nitrogen (NO_x).[7][8][9][10] The decomposition is complex but ultimately yields stable gaseous products. Dry **ammonium picrate** is an explosion hazard when shocked or exposed to heat or flame.[9]

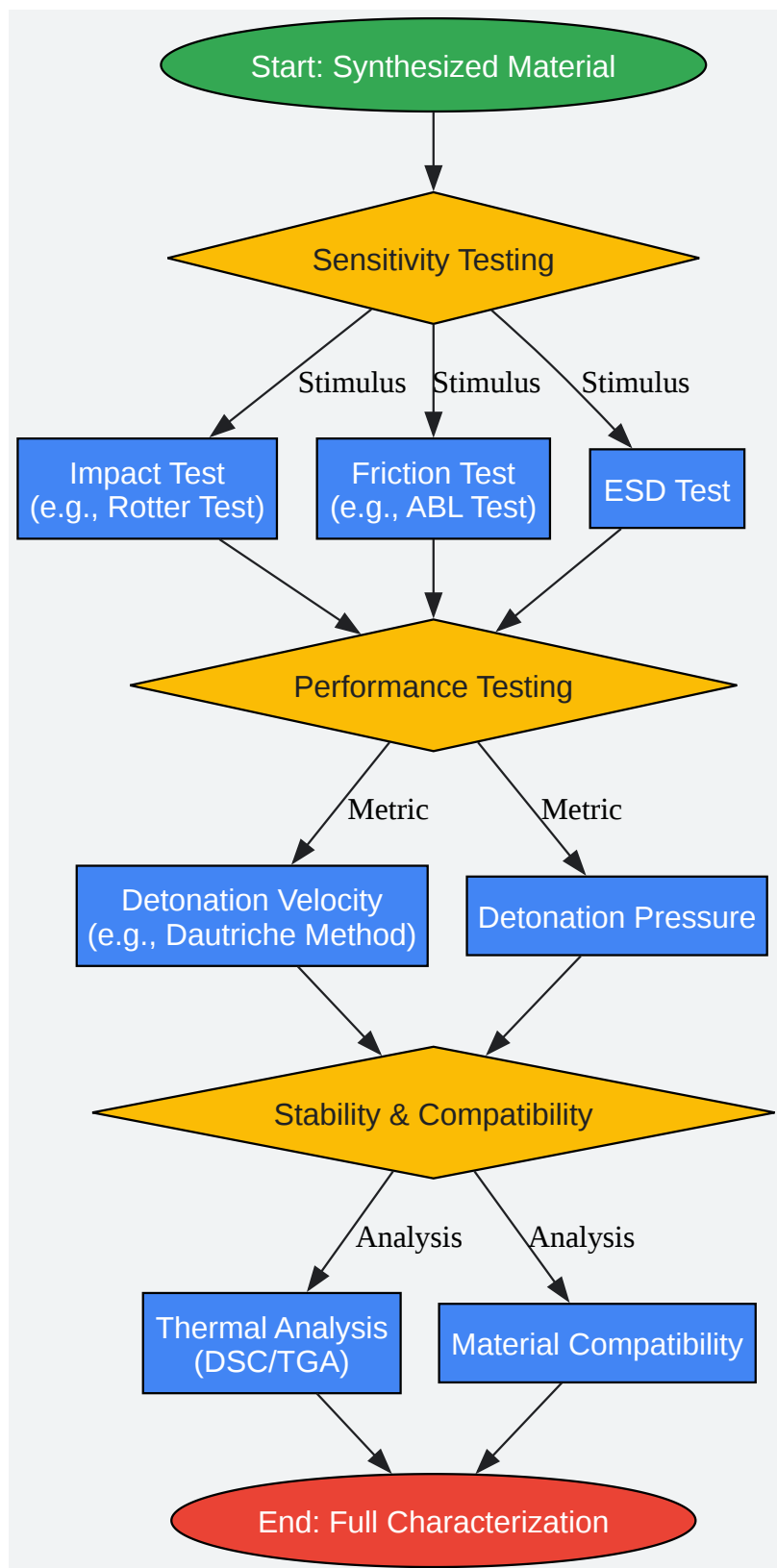


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Caption: Simplified Decomposition Pathway of **Ammonium Picrate**.

Experimental Protocols for Characterization

The characterization of energetic materials like **ammonium picrate** requires standardized testing to ensure data is reliable and comparable. The following protocols describe key methods for determining sensitivity and performance.



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Caption: General Experimental Workflow for Explosive Characterization.

Impact Sensitivity Testing (Rotter Test)

The Rotter test is used to measure the sensitiveness of an explosive to impact from a falling weight.^{[14][15][16]}

- Apparatus:
 - Rotter type impact machine, typically with a 5 kg drop weight.^[16]
 - Hardened steel anvils and brass caps.^[16]
 - A calibrated measuring device for the sample volume (e.g., 0.03 cm³).^[16]
 - Gas measuring burette to quantify the reaction.^[14]
- Methodology:
 - A precisely measured volume of the dry **ammonium picrate** is placed into a brass cap.^{[14][16]}
 - The cap is placed on the anvil, and the sample is spread evenly.^[14]
 - The anvil assembly is positioned in the machine directly under the drop weight.^[14]
 - The weight is raised to a predetermined height and released, striking the sample assembly.^{[14][15]}
 - A "go" (reaction) is determined by the evolution of gas, which is collected and measured by the burette.^[14] A "no-go" is recorded if no reaction occurs.
 - The test is repeated multiple times, adjusting the drop height based on the previous result using a statistical method like the Bruceton "up-and-down" procedure.^{[14][17]}
 - The results are analyzed to determine the 50% probability height (H₅₀), the height from which the weight is expected to cause a reaction in 50% of trials.

Friction Sensitivity Testing (ABL Friction Test)

The ABL (Allegany Ballistics Laboratory) friction test measures the sensitivity of an explosive to a friction stimulus, simulating material being caught between moving mechanical parts.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Apparatus:
 - A moving anvil (steel plate) and a stationary, hardened steel wheel.[\[19\]](#)[\[20\]](#)
 - A hydraulic press to apply a controlled, static load on the wheel.[\[19\]](#)[\[20\]](#)
 - A swinging pendulum designed to strike the anvil and impart a specific velocity.[\[19\]](#)[\[20\]](#)
- Methodology:
 - A sample of **ammonium picrate** is spread in a line on the steel anvil.[\[18\]](#)[\[20\]](#)
 - The stationary wheel is lowered onto the sample.[\[19\]](#)
 - The hydraulic ram applies a predetermined static load (force) onto the wheel, compressing the sample.[\[19\]](#)[\[20\]](#)
 - The pendulum is released from a specific height to strike the anvil, causing it to slide under the loaded wheel at a set velocity.[\[21\]](#)
 - A "go" is determined by an audible report, smoke, or flame.[\[19\]](#)[\[21\]](#) Gas analyzers can also be used for more sensitive detection.[\[21\]](#)
 - The test is repeated under various load and velocity conditions to establish the threshold for initiation.[\[18\]](#) The results are often analyzed using statistical methods like the Bruceton or Neyer d-optimal tests.[\[18\]](#)[\[20\]](#)

Detonation Velocity Measurement (Dautriche Method)

The Dautriche method is a classic and relatively simple technique for measuring the detonation velocity of a solid explosive charge.[\[23\]](#)

- Apparatus:

- The main explosive charge of **ammonium picrate**, pressed into a column of known length.
- A length of detonating cord with a known, consistent detonation velocity (VOD_cord).
- A witness plate, typically made of lead or steel, to record the result.
- Two detonators.
- Methodology:
 - Two holes are drilled into the **ammonium picrate** charge at a precisely measured distance apart (D).
 - The detonating cord is threaded through the holes, creating a loop. The two ends of the cord are initiated simultaneously by the main detonation front as it passes the holes.
 - This sends two detonation waves traveling in opposite directions along the detonating cord towards a central point on the witness plate.[\[23\]](#)
 - The two waves collide at a specific point on the witness plate, leaving a distinct mark.
 - The distance from the center of the cord loop to the collision mark (d) is measured.
 - The detonation velocity of the **ammonium picrate** (VOD_explosive) is calculated using the formula: $VOD_explosive = (D * VOD_cord) / (2 * d)$
 - This method relies on the precise measurement of distances D and d, and the known, stable velocity of the detonating cord.[\[23\]](#)

Safety and Handling

Ammonium picrate requires careful handling. While insensitive, especially when wet, it is still a powerful explosive.[\[9\]](#)[\[12\]](#)

- Dry vs. Wetted: In its dry state, it is classified as a Division 1.1 explosive with a mass explosion hazard.[\[7\]](#)[\[12\]](#) Its sensitivity is significantly reduced when wetted with not less than 10% water by mass.[\[7\]](#)[\[24\]](#)

- Incompatibility: It must be stored away from metals, concrete, and plaster.[8][9] In the presence of moisture, it can react with metals like iron, lead, and copper to form explosive metallic picrate salts, which are far more sensitive to shock and heat.[2][3][8]
- Initiation: Due to its insensitivity, it requires a booster charge for reliable detonation.[3]
- Health Hazards: **Ammonium picrate** can be absorbed through the skin and is an irritant.[7][8][9] Repeated contact may cause a range of health issues, including skin allergies, headaches, and potential damage to the liver and kidneys.[9][13]

Conclusion

Ammonium picrate, or Explosive D, holds a significant place in the history of energetic materials. Its primary advantage lies in its profound insensitivity to mechanical stimuli, a characteristic that made it a reliable and safe option for early 20th-century military applications, particularly in armor-piercing shells. While its performance in terms of detonation velocity and pressure is moderate compared to modern high explosives, its stability and safety profile are its defining features. The technical data and experimental protocols outlined in this guide provide a foundational understanding of its properties, confirming its status as a classic, insensitive secondary explosive.

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